

Solubility of 2-Furanethanol in Organic Solvents: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **2-furanethanol** in various organic solvents. Understanding the solubility of this compound is critical for its application in chemical synthesis, formulation development, and various research and industrial processes. While comprehensive quantitative solubility data is not readily available in published literature, this guide consolidates known qualitative information and presents a detailed experimental protocol for the quantitative determination of solubility.

Qualitative Solubility of 2-Furanethanol

2-Furanethanol, a versatile building block in organic synthesis, exhibits a range of solubilities in common organic solvents. Its polarity, driven by the hydroxyl group and the furan ring, dictates its miscibility with other liquids. The following table summarizes the qualitative solubility of **2-furanethanol**.



Solvent Class	Solvent Name	Solubility
Alcohols	Methanol	Soluble
Ethanol	Soluble	
Ketones	Acetone	Soluble
Ethers	Diethyl Ether	Soluble
Aromatic Hydrocarbons	Benzene	Soluble
Toluene	Soluble	
Chlorinated Solvents	Chloroform	Soluble
Aliphatic Hydrocarbons	Petroleum Ether	Insoluble
Hexane	Insoluble	
Water	Water	Soluble

Experimental Protocol for Solubility Determination: Gravimetric Method

For the precise quantitative determination of **2-furanethanol** solubility in a specific solvent, the gravimetric method is a reliable and widely used technique. This protocol outlines the steps for determining the solubility of a solid compound, which can be adapted for a liquid solute like **2-furanethanol** by first preparing a saturated solution and then determining the concentration.

Objective: To determine the concentration of a saturated solution of a solute in a given solvent at a specific temperature.

Materials and Equipment:

- **2-Furanethanol** (solute)
- Selected organic solvent
- Thermostatically controlled water bath or shaker



- Analytical balance (accurate to ±0.0001 g)
- Glass vials with airtight seals
- Volumetric flasks
- Pipettes
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Oven for drying

Procedure:

- · Preparation of Saturated Solution:
 - Add an excess amount of 2-furanethanol to a known volume of the selected organic solvent in a sealed glass vial. The presence of undissolved solute is crucial to ensure saturation.
 - Place the vial in a thermostatic shaker bath set to the desired temperature.
 - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous agitation to ensure the solution reaches saturation.
- Sample Withdrawal and Filtration:
 - Once equilibrium is reached, stop the agitation and allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-heated or temperature-equilibrated pipette to avoid precipitation upon cooling.
 - Immediately filter the withdrawn sample using a syringe filter into a pre-weighed, dry volumetric flask. This step is critical to remove any undissolved microcrystals.
- Gravimetric Analysis:
 - Accurately weigh the volumetric flask containing the filtered saturated solution.



- Evaporate the solvent from the flask under controlled conditions (e.g., in a fume hood with a gentle stream of nitrogen or in a vacuum oven at a temperature that does not degrade the solute).
- Once all the solvent has evaporated, dry the flask containing the solute residue in an oven at a suitable temperature until a constant weight is achieved.
- Cool the flask in a desiccator to room temperature before weighing.
- Calculation of Solubility:
 - Calculate the mass of the solute by subtracting the initial weight of the empty flask from the final weight of the flask with the dried residue.
 - The solubility can then be expressed in various units, such as grams of solute per 100 mL of solvent or mole fraction.

Visualizations

To further elucidate the processes involved in working with **2-furanethanol**, the following diagrams illustrate a general experimental workflow for solubility determination and a common synthesis pathway.

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